

# 2,4-dichloro-1-iodobenzene CAS number and structure

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## Compound of Interest

Compound Name: 2,4-Dichloro-1-iodobenzene

Cat. No.: B1347110

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## Technical Guide: 2,4-Dichloro-1-iodobenzene

Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,4-dichloro-1-iodobenzene**, a key intermediate in organic synthesis. This document details its chemical structure, properties, synthesis, and applications, with a focus on its utility in forming carbon-carbon bonds essential for drug development and materials science.

## Chemical Identity and Structure

**2,4-dichloro-1-iodobenzene** is an aromatic organic compound. Its structure consists of a benzene ring substituted with one iodine atom and two chlorine atoms at positions 2 and 4 relative to the iodine.

- CAS Number: 29898-32-6[1]
- Molecular Formula:  $C_6H_3Cl_2I$
- IUPAC Name: **2,4-dichloro-1-iodobenzene**
- Synonyms: 1,3-Dichloro-4-iodobenzene, 2,4-Dichloriodobenzene, 2,4-Dichlorophenyl iodide[2]
- Structure:

- SMILES: Clc1ccc(I)c(Cl)c1

## Physicochemical Properties

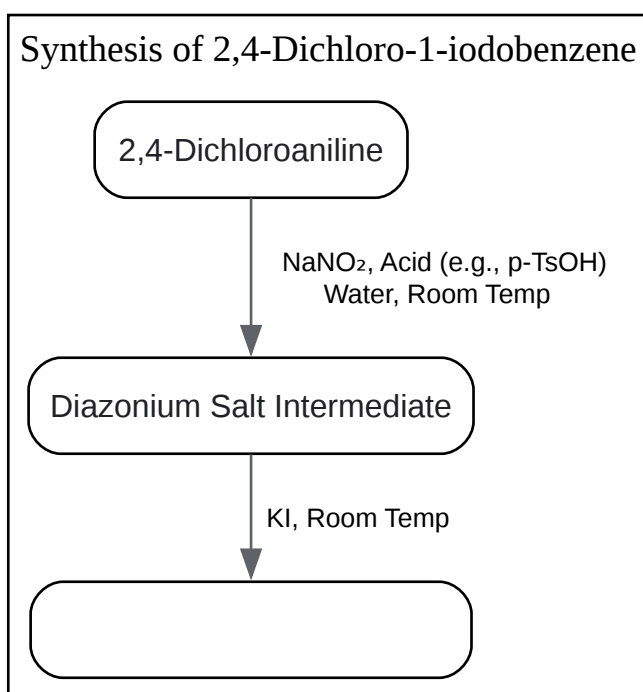
The physical and chemical properties of **2,4-dichloro-1-iodobenzene** are summarized in the table below. This compound is typically a colorless to pale yellow or brown liquid at room temperature and is sparingly soluble in water but soluble in common organic solvents.<sup>[2]</sup>

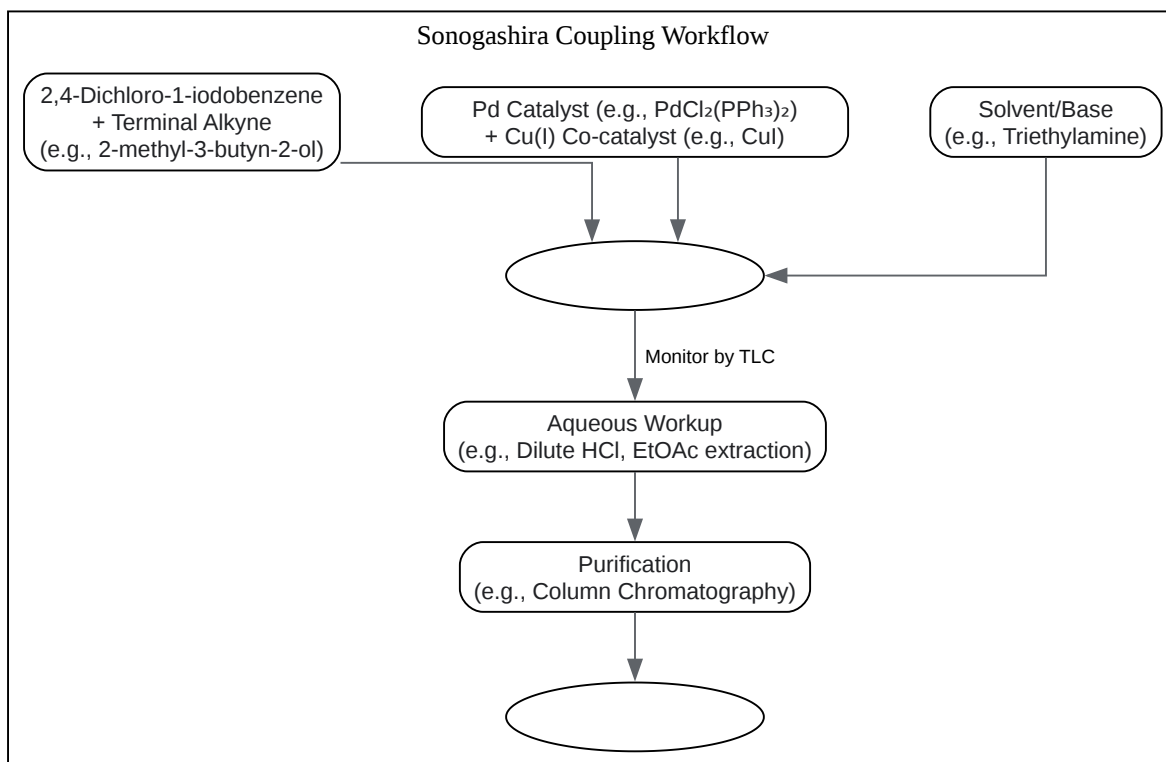
Property	Value
Molecular Weight	272.89 g/mol
Appearance	Light yellow to brown clear liquid
Density	2.01 g/mL at 25 °C (lit.)
Boiling Point	262-263 °C (lit.)
Refractive Index	n <sub>20/D</sub> 1.647 (lit.)
Purity	>98.0% (GC)

## Synthesis Pathway

A common and effective method for the synthesis of **2,4-dichloro-1-iodobenzene** is through the diazotization of 2,4-dichloroaniline, followed by a Sandmeyer-type iodination reaction. This two-step, one-pot procedure is a staple in the synthesis of aryl iodides from their corresponding anilines.

The general workflow for this synthesis is depicted below:





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## References

- 1. 2,4-Dichloro-1-iodobenzene | 29898-32-6 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 2. CAS 29898-32-6: 2,4-Dichloro-1-iodobenzene | CymitQuimica [cymitquimica.com]

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